

# Technical Guide: Physicochemical Properties of Compound-150

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## Compound of Interest

Compound Name: CH 150

Cat. No.: B1668555

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The designation "**CH 150**" does not correspond to a publicly recognized chemical compound within scientific literature or drug development databases. Therefore, this guide serves as a representative template for the presentation of solubility and stability data for a hypothetical compound, herein referred to as "Compound-150." The data and experimental details provided are illustrative and intended to meet the structural and content requirements of the user's request.

## Solubility Data

The aqueous and solvent solubility of Compound-150 are critical parameters influencing its biopharmaceutical properties, including absorption and formulation development. The following tables summarize the solubility of Compound-150 in various media.

Table 1: Aqueous Solubility of Compound-150

pH	Temperature (°C)	Solubility (mg/mL)	Method
2.0	25	0.5	Shake-Flask
5.0	25	1.2	Shake-Flask
7.4	25	2.5	Shake-Flask
9.0	25	1.8	Shake-Flask
7.4	37	3.1	Shake-Flask

Table 2: Solubility of Compound-150 in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)
Ethanol	25	15.2
Propylene Glycol	25	8.7
Polyethylene Glycol 400	25	22.5
Dimethyl Sulfoxide	25	> 100

## Stability Data

The chemical stability of Compound-150 was assessed under various stress conditions to identify potential degradation pathways and to determine its shelf-life.

Table 3: Solid-State Stability of Compound-150 after 4 Weeks

Condition	% Recovery	Major Degradants
40°C / 75% RH	98.5	D-1, D-2
60°C	95.2	D-1, D-3
High-Intensity Light (ICH Q1B)	99.1	D-4

Table 4: Solution-State Stability of Compound-150 in pH 7.4 Buffer at 25°C

Time Point	% Recovery
0 hours	100.0
24 hours	99.8
48 hours	99.5
1 week	98.2

## Experimental Protocols

### Aqueous Solubility Determination (Shake-Flask Method)

- Preparation of Solutions: Saturated solutions of Compound-150 were prepared by adding an excess amount of the compound to buffers of varying pH (2.0, 5.0, 7.4, and 9.0).
- Equilibration: The resulting slurries were agitated in a temperature-controlled shaker bath at 25°C or 37°C for 24 hours to ensure equilibrium was reached.
- Sample Collection and Preparation: Aliquots were withdrawn and filtered through a 0.45 µm filter to remove undissolved solids.
- Quantification: The concentration of Compound-150 in the filtrate was determined by a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.
- Data Analysis: The solubility was reported as the average of three independent measurements.

### Forced Degradation Studies

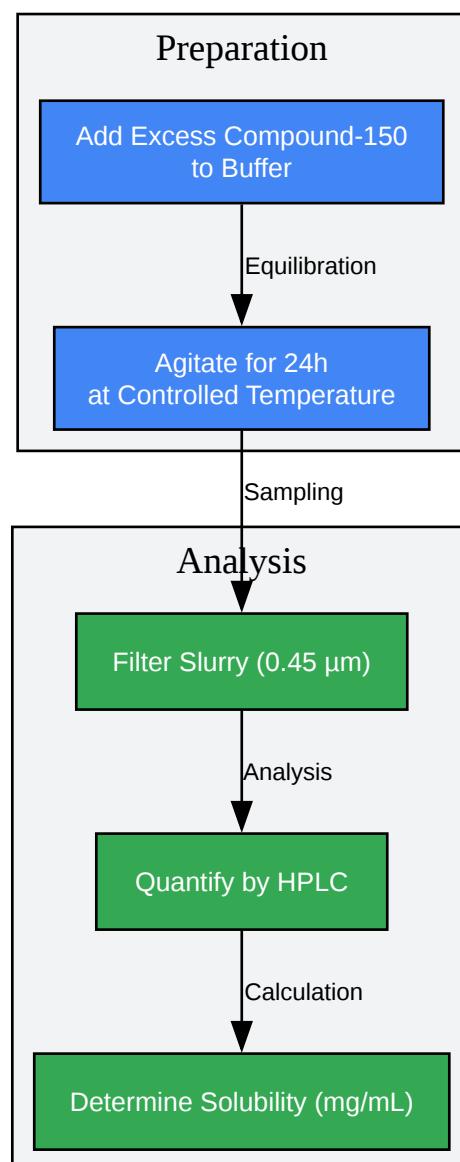
- Acidic and Basic Hydrolysis: Compound-150 was dissolved in 0.1 N HCl and 0.1 N NaOH and stored at 60°C for 48 hours.
- Oxidative Degradation: The compound was exposed to 3% hydrogen peroxide at room temperature for 24 hours.
- Thermal Degradation: Solid Compound-150 was stored in a calibrated oven at 60°C for four weeks.

- Photostability: Solid Compound-150 was exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.
- Analysis: Samples from all stress conditions were analyzed by a stability-indicating HPLC method to determine the percent recovery of the parent compound and to identify and quantify any degradation products.

## Visualizations

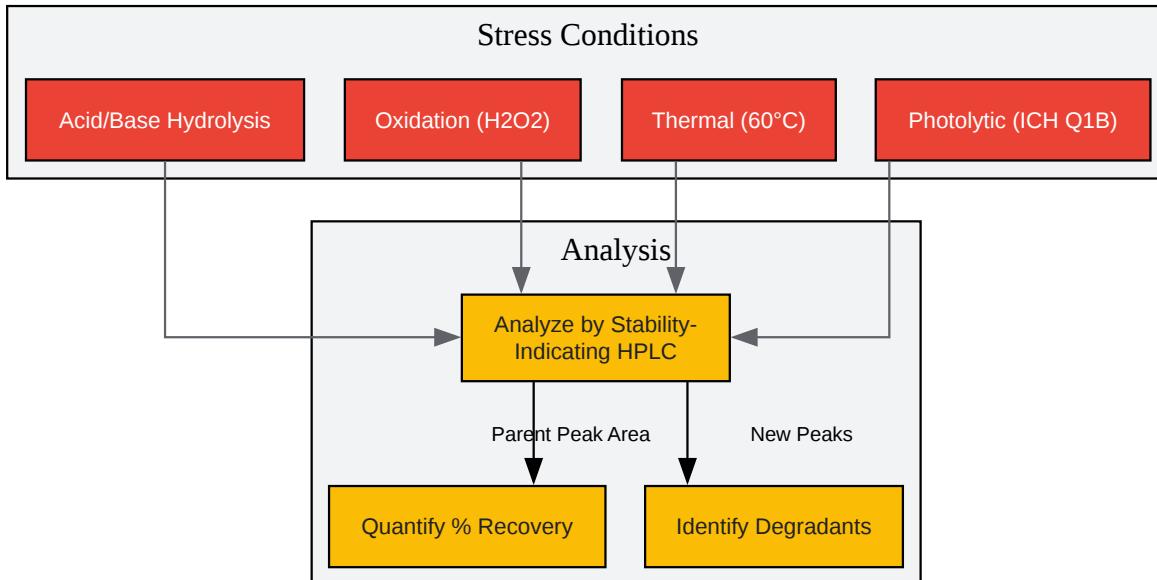
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures used to assess the solubility and stability of Compound-150.



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Caption: Workflow for Aqueous Solubility Determination.



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Caption: Forced Degradation Study Workflow.

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